

Application Notes and Protocols for 3-Hydroxyisovaleric Acid Measurement in Metabolomics

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Compound of Interest

Compound Name: 3-Hydroxyisovaleric acid

Cat. No.: B140329

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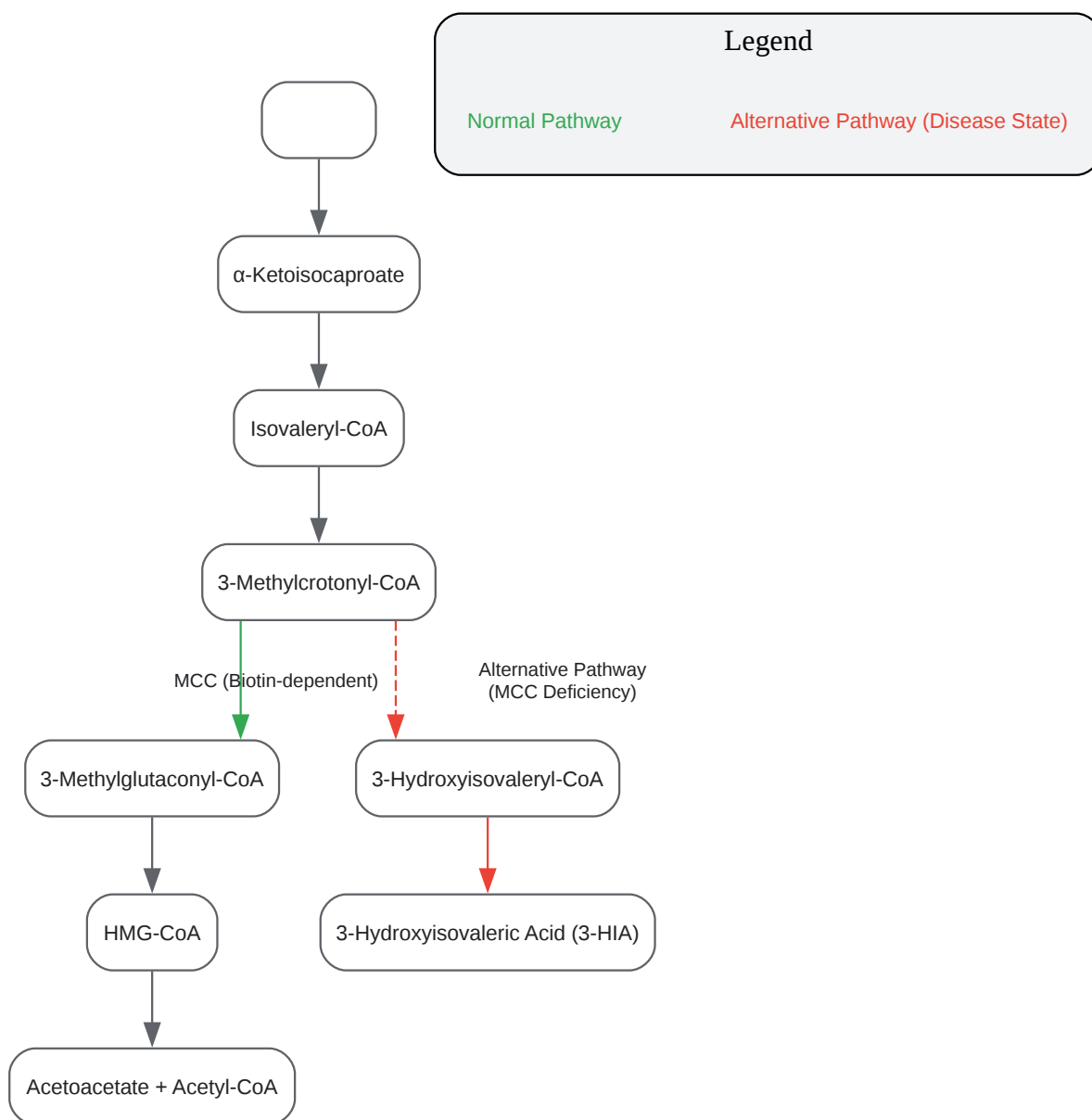
For Researchers, Scientists, and Drug Development Professionals

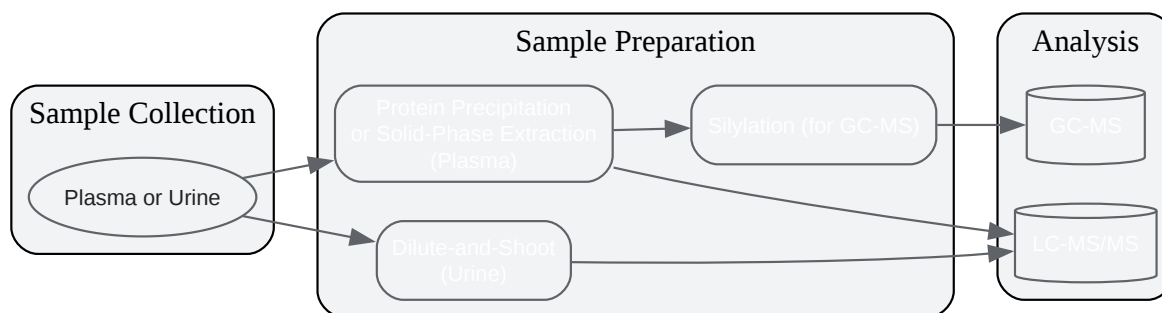
Introduction

3-Hydroxyisovaleric acid (3-HIA) is a C5-hydroxy acid that serves as a sensitive biomarker for biotin deficiency and certain inborn errors of metabolism. Accurate and robust measurement of 3-HIA in biological matrices is crucial for clinical diagnostics, nutritional assessment, and metabolomics research. These application notes provide detailed protocols for the sample preparation and analysis of 3-HIA in human plasma and urine using state-of-the-art liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) techniques.

Signaling Pathway and Experimental Workflow

The measurement of 3-HIA is an indicator of metabolic disruption, specifically in the leucine catabolism pathway. Reduced activity of the biotin-dependent enzyme 3-methylcrotonyl-CoA carboxylase (MCC) leads to an accumulation of 3-methylcrotonyl-CoA, which is then shunted to an alternative pathway resulting in the increased production and excretion of 3-HIA.





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